

The Multifaceted Bioactivity of Acanthoside B: A Literature Review for Researchers

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Compound of Interest

Compound Name: Acanthoside B

Cat. No.: B15593768

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Introduction: **Acanthoside B**, a lignan glycoside, has garnered significant attention within the scientific community for its diverse and potent pharmacological activities. This technical guide provides a comprehensive review of the existing literature on the bioactivity of **Acanthoside B**, with a focus on its anti-inflammatory, neuroprotective, and anticancer properties. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development to facilitate a deeper understanding of this promising natural compound.

Anti-inflammatory Activity

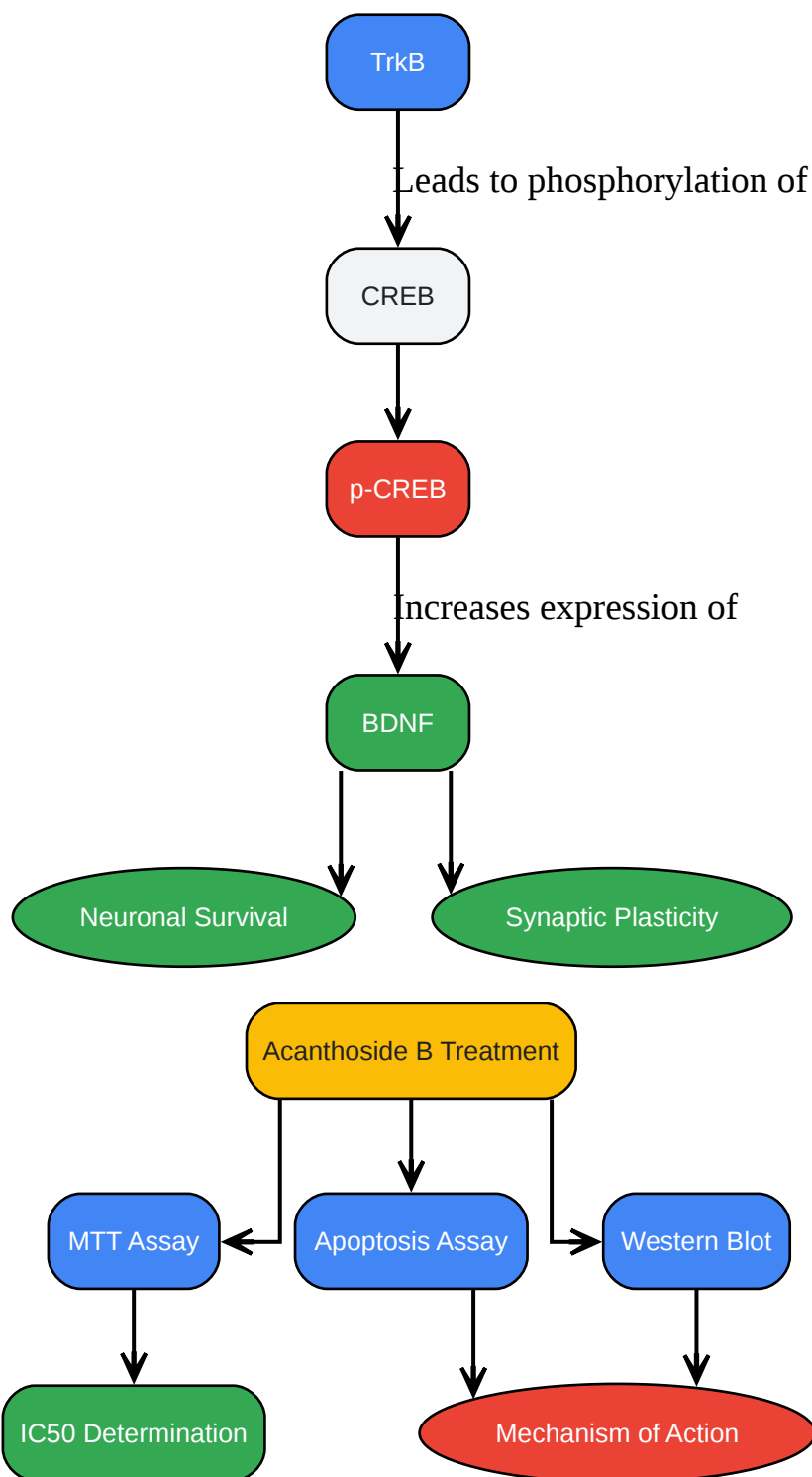
Acanthoside B has demonstrated notable anti-inflammatory effects across various experimental models. Its mechanism of action primarily involves the modulation of key inflammatory signaling pathways and the reduction of pro-inflammatory mediators.

Quantitative Data for Anti-inflammatory Activity

Cell Line/Model	Parameter	Result	Reference
RAW 264.7 Macrophages	NO Production Inhibition IC50	17.1 μ M - 19.7 μ M	[1]
Human Monocytes/Macrophages	TNF- α Gene Expression	Suppression	[2]
HT-29 Cells	IL-8 Production Inhibition	Dose-dependent	[3]
RBL-2H3 Mast Cells	TNF- α Production Inhibition IC50	0.101 μ g/ml	[4]
RBL-2H3 Mast Cells	IL-6 Production Inhibition IC50	0.19 μ g/ml	[4]

Key Signaling Pathway: NF- κ B

Acanthoside B exerts its anti-inflammatory effects significantly through the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. NF- κ B is a crucial transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines and chemokines.



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References

- 1. Inhibition of nitric oxide production from lipopolysaccharide-treated RAW 264.7 cells by synthetic flavones: structure-activity relationship and action mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effects of acanthoic acid on TNF-alpha gene expression and haptoglobin synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Acanthoic acid inhibits IL-8 production via MAPKs and NF-kappaB in a TNF-alpha-stimulated human intestinal epithelial cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Inhibition of TNF-alpha and IL-6 production by Aucubin through blockade of NF-kappaB activation RBL-2H3 mast cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Multifaceted Bioactivity of Acanthoside B: A Literature Review for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15593768/docs#the-multifaceted-bioactivity-of-acanthoside-b-a-literature-review-for-researchers>]

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